

# Application Note: Isolation and Kinetic Analysis of EAAT Currents using DL-TBOA

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## Compound of Interest

Compound Name: *Tboa-(DL)*

Cat. No.: *B12353023*

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## Abstract

This guide details the experimental protocols for using DL-TBOA to isolate and analyze Excitatory Amino Acid Transporter (EAAT) currents via whole-cell patch clamp electrophysiology. Unlike transportable substrates (e.g., glutamate, aspartate), DL-TBOA is a non-transportable, competitive inhibitor that locks the transporter in an outward-facing open conformation. This property makes it the gold standard for distinguishing electrogenic transporter currents from channel-mediated currents and for quantifying tonic glutamate clearance in neural circuits.

## Mechanistic Principles & Experimental Logic

### The Target: EAAT Electrogenicity

EAATs (EAAT1–5) function as secondary active transporters. The stoichiometric transport of one glutamate molecule involves the co-transport of 3 Na

and 1 H

inward, and the counter-transport of 1 K

outward.

- Net Charge: +2 elementary charges move inward per cycle.[\[1\]](#)
- Measurement: This generates a measurable inward current ( ) at physiological potentials.
- The "Uncoupled" Anion Current: EAATs also possess a thermodynamically uncoupled chloride conductance ( ) activated by Na and glutamate binding.

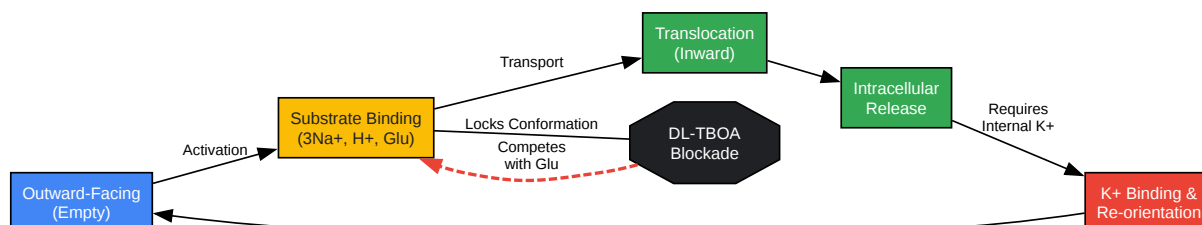
## DL-TBOA Mechanism of Action

DL-TBOA competes with glutamate for the substrate binding site but prevents the structural "clam-shell" closure required for translocation.

- Blockade: It inhibits both the stoichiometric transport current ( ) and the uncoupled anion current ( ).
- Selectivity: Highly selective for EAATs over ionotropic (AMPA/NMDA) and metabotropic glutamate receptors, allowing precise subtraction of transporter components from total synaptic current.
- Potency:
  - EAAT2/3: IC ~6  $\mu\text{M}$ .[\[2\]](#)[\[3\]](#)
  - EAAT1: IC ~70  $\mu\text{M}$  (Requires higher concentrations, typically 100–300  $\mu\text{M}$ , for full block).

## The "TBOA-Sensitive" Current

In experimental terms, the "EAAT Current" is defined operationally as the TBOA-sensitive current. This is calculated by subtracting the trace recorded in the presence of TBOA from the control trace.<sup>[4]</sup>



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Figure 1: EAAT Transport Cycle and TBOA Intervention. DL-TBOA binds to the outward-facing state, preventing the translocation step and effectively silencing the transporter current.

## Experimental Setup & Solutions

### Internal (Pipette) Solution Strategy

Critical Requirement: The re-orientation of the transporter (Step 5 in Fig 1) requires intracellular Potassium (K

).

- Common Mistake: Using a full Cesium (Cs

) internal solution to block K

channels will stall the transporter cycle, preventing steady-state recording.

- Solution: Use a K

-based internal solution.<sup>[1][5][6][7]</sup> To manage space clamp issues, block K

channels pharmacologically from the outside or accept passive K

leak subtraction.

Recommended Internal Solution (in mM):

| Component   | Concentration | Function                                    |
|-------------|---------------|---------------------------------------------|
| K-Gluconate | 125           | Main charge carrier; supports EAAT cycling. |

| KCl | 15 | Chloride source (keep low to minimize

if desired). | | HEPES | 10 | pH Buffer (Adjust to 7.3 with KOH). | | EGTA | 0.2 - 5 | Ca

buffer. | | Mg-ATP | 4 | Metabolic support. | | Na-GTP | 0.3 | Metabolic support.[\[7\]](#) | | Osmolarity | 285–295 mOsm | [\[\[7\]\[8\]](#)

## External (Bath) Solution

Standard ACSF is used, but specific blockers are mandatory to isolate EAAT currents from the much larger receptor currents.

Isolation Cocktail (Add to ACSF):

| Blocker      | Concentration | Target                         |
|--------------|---------------|--------------------------------|
| DNQX or NBQX | 20 $\mu$ M    | Blocks AMPA/Kainate receptors. |
| D-APV        | 50 $\mu$ M    | Blocks NMDA receptors.         |

| Picrotoxin | 100  $\mu$ M | Blocks GABA

receptors. | | TTX | 1  $\mu$ M | Blocks voltage-gated Na

channels (Optional if using voltage steps). |

## Step-by-Step Protocol

### Phase 1: Preparation and Giga-Seal

- **Slice Preparation:** Prepare acute brain slices (e.g., hippocampus or cerebellum) or culture HEK293 cells expressing EAATs.
- **Visual Identification:** For slices, astrocytes are the primary target. Use SR-101 staining or transgenic GFP lines (e.g., GFAP-GFP) for identification.
- **Patching:** Establish a Giga-ohm seal and break in to achieve Whole-Cell configuration.
- **Stabilization:** Allow 5–10 minutes for intracellular dialysis. Monitor Series Resistance ( ). If changes by >20%, discard the cell.

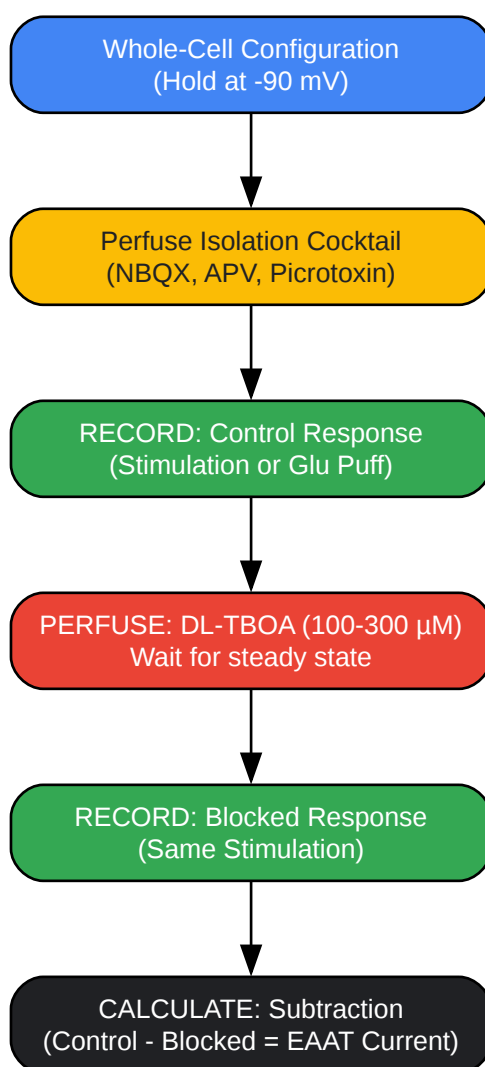
## Phase 2: Isolation of Transporter Currents

- **Voltage Clamp:** Hold the cell at -90 mV. EAAT currents are voltage-dependent and larger at hyperpolarized potentials.
- **Baseline Recording:** Perfuse with the Isolation Cocktail (see 3.2) for 5 minutes.
- **Stimulation Protocol (Choice of two):**
  - **Exogenous Application:** Puff apply Glutamate (1 mM, 10–100 ms duration) near the cell.
  - **Synaptic Stimulation:**[\[1\]](#)[\[4\]](#) Electrical stimulation of afferent fibers (e.g., Schaffer collaterals) to induce synaptic glutamate release.
- **Record Control Trace:** Capture the inward current response. This trace contains the EAAT current + any residual leak.

## Phase 3: DL-TBOA Application

- **Wash-in:** Perfuse DL-TBOA (100  $\mu$ M to 300  $\mu$ M) in the presence of the Isolation Cocktail.
  - **Note:** 300  $\mu$ M is recommended if EAAT1 is present; 50  $\mu$ M is sufficient for pure EAAT2/3 systems.
- **Monitor Holding Current:** You will likely observe an outward shift in the holding current.

- Interpretation: This shift represents the blockade of the "Tonic" glutamate current—ambient glutamate that was continuously activating transporters before TBOA was added.
- Record Blocked Trace: Repeat the Stimulation Protocol (Step 3 above). The evoked inward current should be significantly reduced or abolished.
- Wash-out: Wash with Isolation Cocktail (no TBOA) for 10–15 minutes to verify recovery (DL-TBOA washes out relatively slowly).



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Figure 2: Experimental Workflow for Isolation of EAAT Currents.

## Data Analysis & Interpretation

## Calculating the TBOA-Sensitive Current

Perform a digital subtraction of the traces:

### Kinetic Analysis

The isolated EAAT current typically displays:

- Rise Time: Rapid (reflecting glutamate clearance from the cleft).
- Decay Tau ( ):  
): Slower than receptor currents. In astrocytes, this reflects the turnover rate of the transporter.
- Charge Transfer ( ):  
): Integrate the area under the curve (AUC) of the isolated current.
  - Stoichiometry Check: If you know the total charge, you can estimate the number of glutamate molecules transported:

Where

is Faraday's constant and

is the net valency (+2 per cycle).

### The "Tonic" Current Shift

If applying TBOA causes a shift in the baseline holding current (

) in the outward direction (e.g., from -100 pA to -50 pA), this indicates a Tonic Glutamate Current.

- Significance: This metric is crucial for studying pathologies like epilepsy or ischemia, where ambient glutamate levels are elevated.
- Calculation:

## Troubleshooting & Validation

| Issue             | Possible Cause                     | Solution                                                             |
|-------------------|------------------------------------|----------------------------------------------------------------------|
| No TBOA effect    | Concentration too low for EAAT1.   | Increase DL-TBOA to 300 $\mu$ M.                                     |
| Current runs down | Loss of intracellular K            | Ensure pipette solution has >100 mM K-Gluconate. <sup>[7]</sup>      |
| Slow Wash-out     | TBOA is "sticky" or high affinity. | Wash for >15 mins; use a fast perfusion system.                      |
| Large Noise       | High or unstable seal.             | Re-patch; EAAT currents are small (~20–200 pA), requiring low noise. |

## References

- Shimamoto, K., et al. (1998).<sup>[2]</sup> "DL-threo-beta-benzyloxyaspartate, a potent blocker of excitatory amino acid transporters."<sup>[2]</sup><sup>[3]</sup><sup>[9]</sup> Molecular Pharmacology. [Link](#)
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